

Application Note & Protocol: Isatropolone A

Anti-leishmanial Activity Assay

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Compound of Interest

Compound Name: *Isatropolone A*

Cat. No.: *B11929253*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Leishmaniasis is a neglected tropical disease caused by protozoan parasites of the *Leishmania* genus. The limitations of current therapies, including toxicity and emerging drug resistance, necessitate the discovery of novel, effective, and safer antileishmanial agents.[1] Natural products are a promising source for such discoveries. **Isatropolone A**, a natural product reisolated from *Streptomyces* Gö66, has demonstrated potent activity against *Leishmania donovani*, the causative agent of visceral leishmaniasis, the most severe form of the disease.[2] This document provides a summary of its known activity and detailed protocols for evaluating its efficacy and selectivity in vitro.

Data Presentation: In Vitro Activity of Isatropolone A

The following table summarizes the reported quantitative data for **Isatropolone A**'s activity against *Leishmania donovani* and its cytotoxicity against a mammalian cell line. The Selectivity Index (SI), a critical parameter indicating the compound's specificity for the parasite over host cells, is calculated as the ratio of CC₅₀ to IC₅₀. [3]

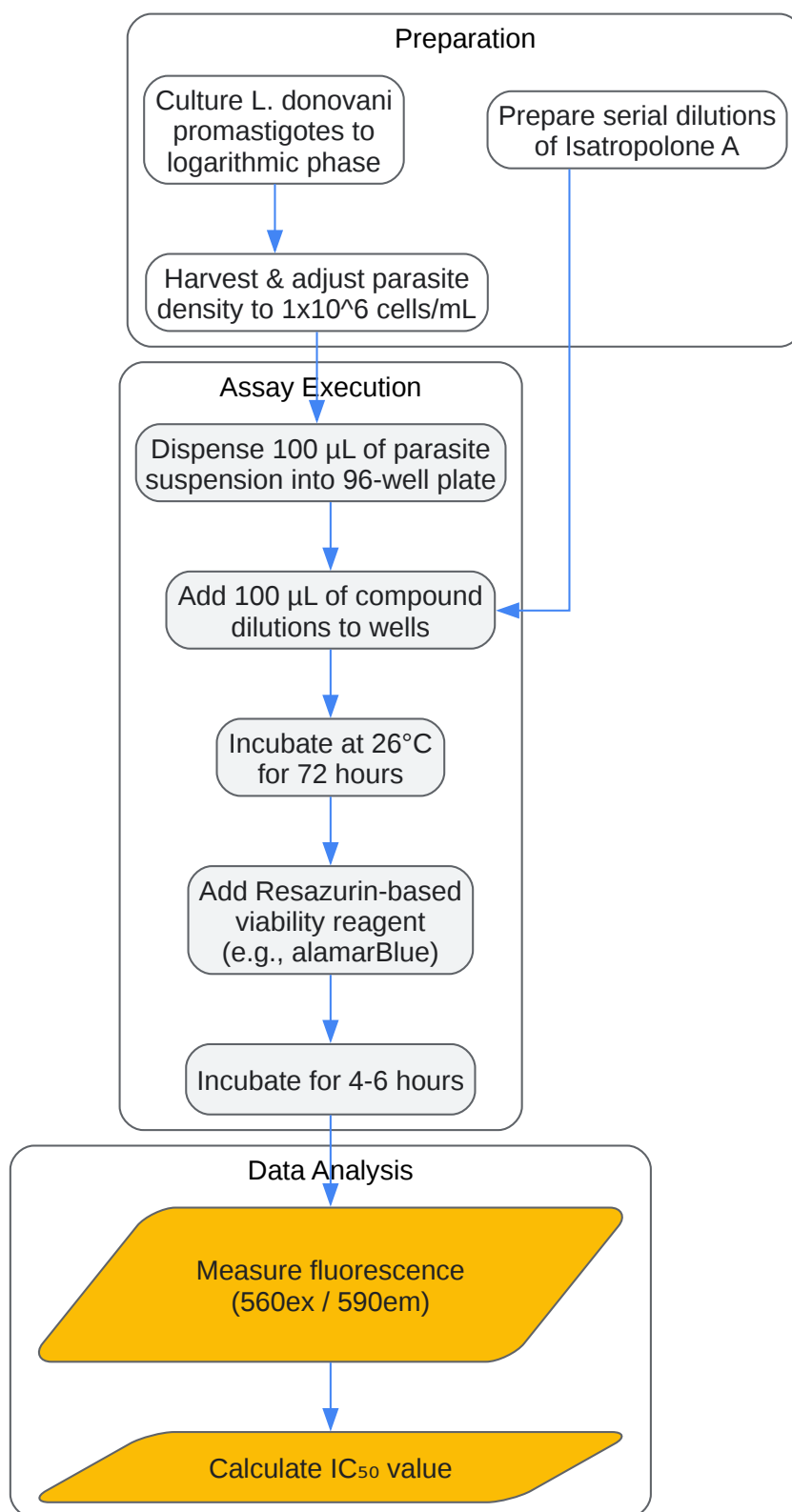
Compound	Target Organism/Cell Line	Parasite Stage	IC ₅₀ (μM)	CC ₅₀ (μM)	Selectivity Index (SI = CC ₅₀ /IC ₅₀)
Isatropolone A	Leishmania donovani	Not Specified	0.5[2]	-	179.6
Isatropolone A	L6 cells (rat myoblasts)	N/A	-	89.8[2]	

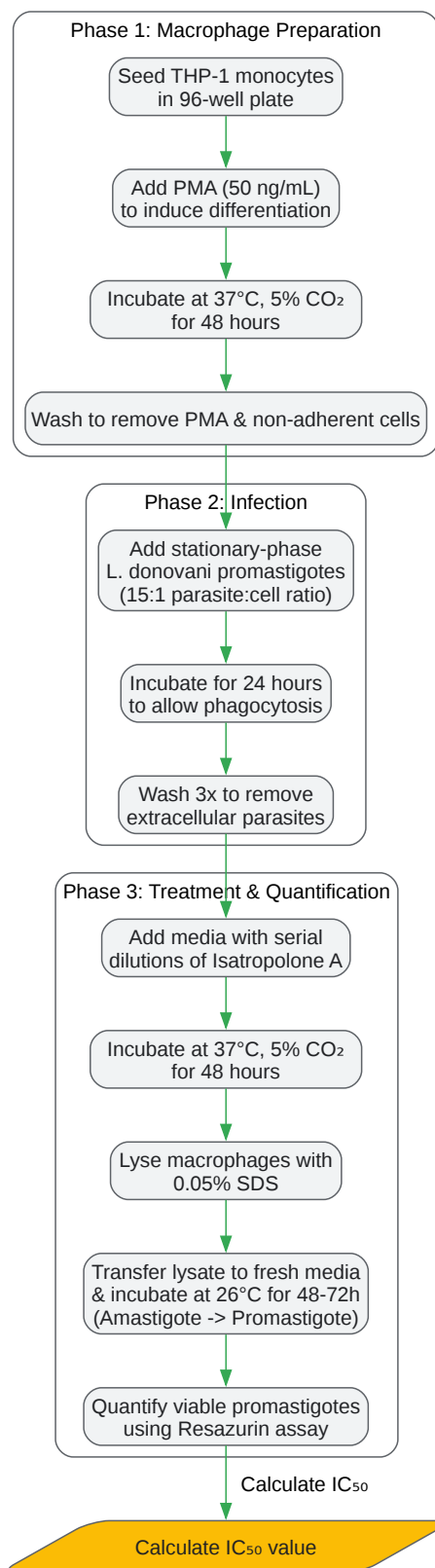
Experimental Protocols & Workflows

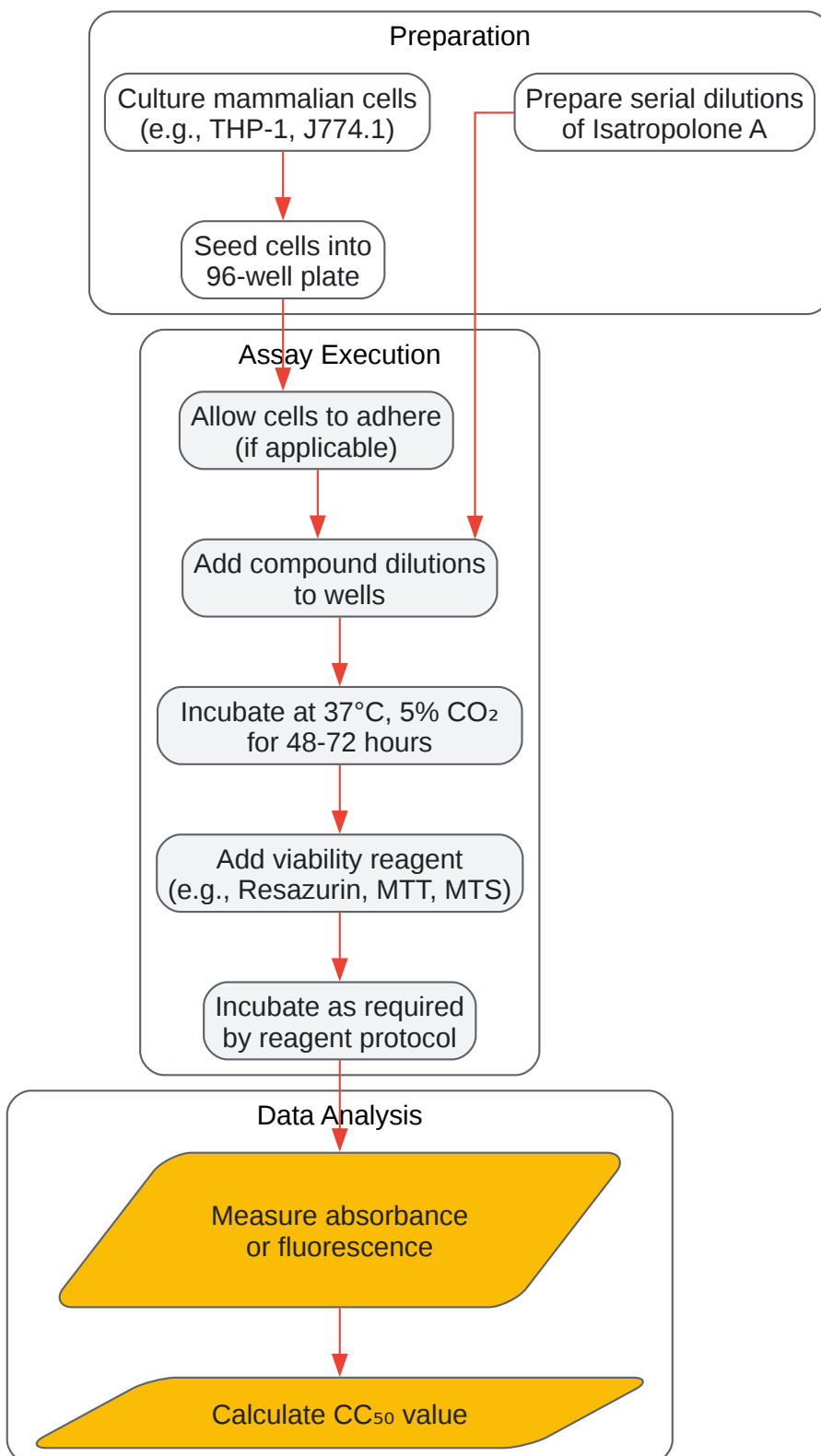
This section outlines the detailed methodologies for assessing the anti-leishmanial activity and cytotoxicity of **Isatropolone A**. The assays target both the extracellular promastigote stage and the clinically relevant intracellular amastigote stage of the parasite.[3]

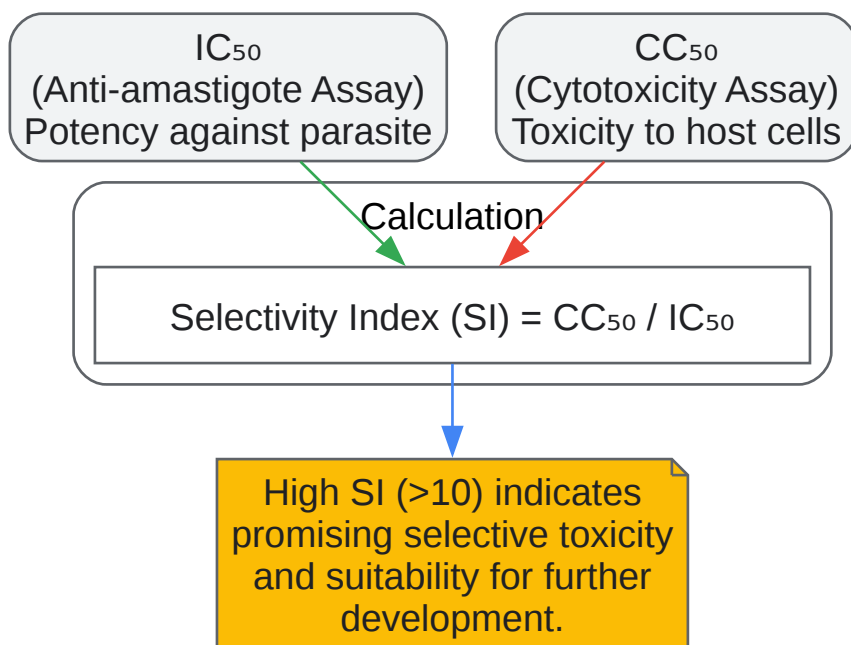
Workflow 1: Anti-promastigote Activity Assay

The initial screening of a compound's efficacy is often performed against the easily culturable promastigote form of the parasite.









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References

- 1. Progress in antileishmanial drugs: Mechanisms, challenges, and prospects - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. In vitro Screening of Antileishmanial Activity of Natural Product Compounds: Determination of IC₅₀, CC₅₀ and SI Values - PMC [pmc.ncbi.nlm.nih.gov]
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